

1,2-Dimethoxydiethyl Ether (Diglyme): A Technical Compendium

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Compound of Interest

Compound Name: 1,2-Dimethoxydiethyl ether

CAS No.: 24424-51-9

Cat. No.: B12654405

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Content Type: Technical Whitepaper Subject: Physicochemical Properties, Solvation Mechanics, and Handling Protocols Primary CAS: 111-96-6 Audience: Synthetic Chemists, Process Engineers, and Drug Development Scientists[1]

Executive Summary: The Chelation Specialist

In the architecture of advanced organic synthesis, **1,2-Dimethoxydiethyl ether**—universally recognized as Diglyme or Bis(2-methoxyethyl) ether—occupies a critical niche.[1] Unlike its lighter homologue DME (Dimethoxyethane), Diglyme offers a higher boiling point (162 °C) and superior chelation thermodynamics, making it the solvent of choice for high-temperature organometallic reactions, including Grignard syntheses, borohydride reductions, and palladium-catalyzed cross-couplings.[1]

This guide provides a rigorous analysis of Diglyme's physical properties, solvation dynamics, and safety protocols.[1] It is designed to move beyond basic data sheets, offering the mechanistic insights required for precision chemistry.

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CRITICAL NOMENCLATURE ALERT: While "1,2-Dimethoxydiethyl ether" is often used synonymously with Diglyme (CAS 111-96-6), researchers must distinguish it from 1-ethoxy-1,2-dimethoxyethane (CAS 24424-51-9), a rare acetal impurity.[1] This guide focuses exclusively on the industrial standard Diglyme (CAS 111-96-6).

Molecular Architecture & Identification

Diglyme is a tridentate ligand capable of sequestering cations within a "solvation cage," significantly enhancing the nucleophilicity of counter-anions.

Identifier	Value
IUPAC Name	1-Methoxy-2-(2-methoxyethoxy)ethane
Common Synonyms	Diglyme; Bis(2-methoxyethyl) ether; Diethylene glycol dimethyl ether
CAS Number	111-96-6
Molecular Formula	C ₆ H ₁₄ O ₃
SMILES	COCCOCCOC
Molecular Weight	134.17 g/mol

Physicochemical Profile

The following data aggregates experimentally verified values relevant to process design and reaction optimization.

Thermodynamic & Fluid Properties

Property	Value	Conditions	Relevance
Boiling Point	162 °C	760 mmHg	Enables high-temp reactions without pressurization.
Melting Point	-64 °C	1 atm	Suitable for low-temp quenching; stays liquid in chillers.
Density	0.944 g/mL	20 °C	Slightly less dense than water; facilitates phase separation from halogenated solvents.
Viscosity	1.09 cP	20 °C	Kinetic profile similar to water; easy to pump and stir.
Vapor Pressure	3.0 mmHg	20 °C	Low volatility reduces evaporative loss but complicates removal (requires rotovap bath >60°C).
Refractive Index	1.4087	20 °C	Purity indicator.

Electronic & Solvation Parameters

Property	Value	Context
Dielectric Constant ()	7.23	25 °C. Moderate polarity; supports ion separation.
Dipole Moment	1.97 D	Indicates strong interaction with polar transition states.
Flash Point	57 °C	Closed Cup. Classifies as Flammable Liquid (Category 3).[2]
Autoignition Temp	190 °C	Critical limit for heating mantles/oil baths.

Hansen Solubility Parameters (HSP)

HSP values explain Diglyme's ability to dissolve both polar organometallics and non-polar organic substrates.

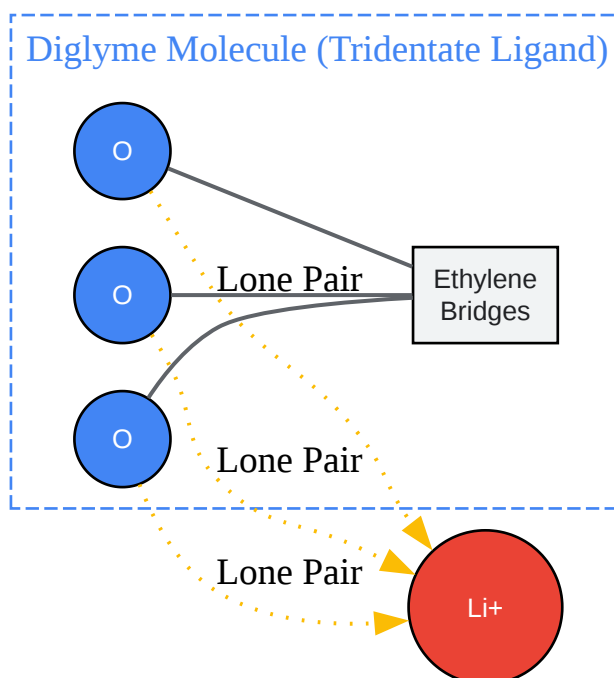
Parameter	Value (MPa)	Interaction Type
(Dispersion)	15.8	Van der Waals forces (matches many polymers/organics).[1]
(Polar)	6.1	Dipole-dipole interactions.
(Hydrogen Bonding)	9.2	Moderate H-bonding acceptance (ether oxygens).[1]

Mechanistic Insight: The Chelation Effect

Diglyme's utility stems from its tridentate structure. The three ether oxygens are spaced by ethylene bridges, allowing the molecule to wrap around hard cations (Li⁺, Na⁺, K⁺).[1]

Diagram 1: Cation Solvation Mechanism

The following diagram illustrates how Diglyme stabilizes a Lithium cation, effectively separating the ion pair and increasing the reactivity of the anion (e.g., in a reduction or alkylation).[1]



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Caption: Tridentate coordination of Diglyme to a Lithium cation. This "encapsulation" liberates the counter-anion, significantly enhancing reaction rates in nucleophilic substitutions.[1]

Experimental Protocols

Purification: The "Blue Pot" Standard

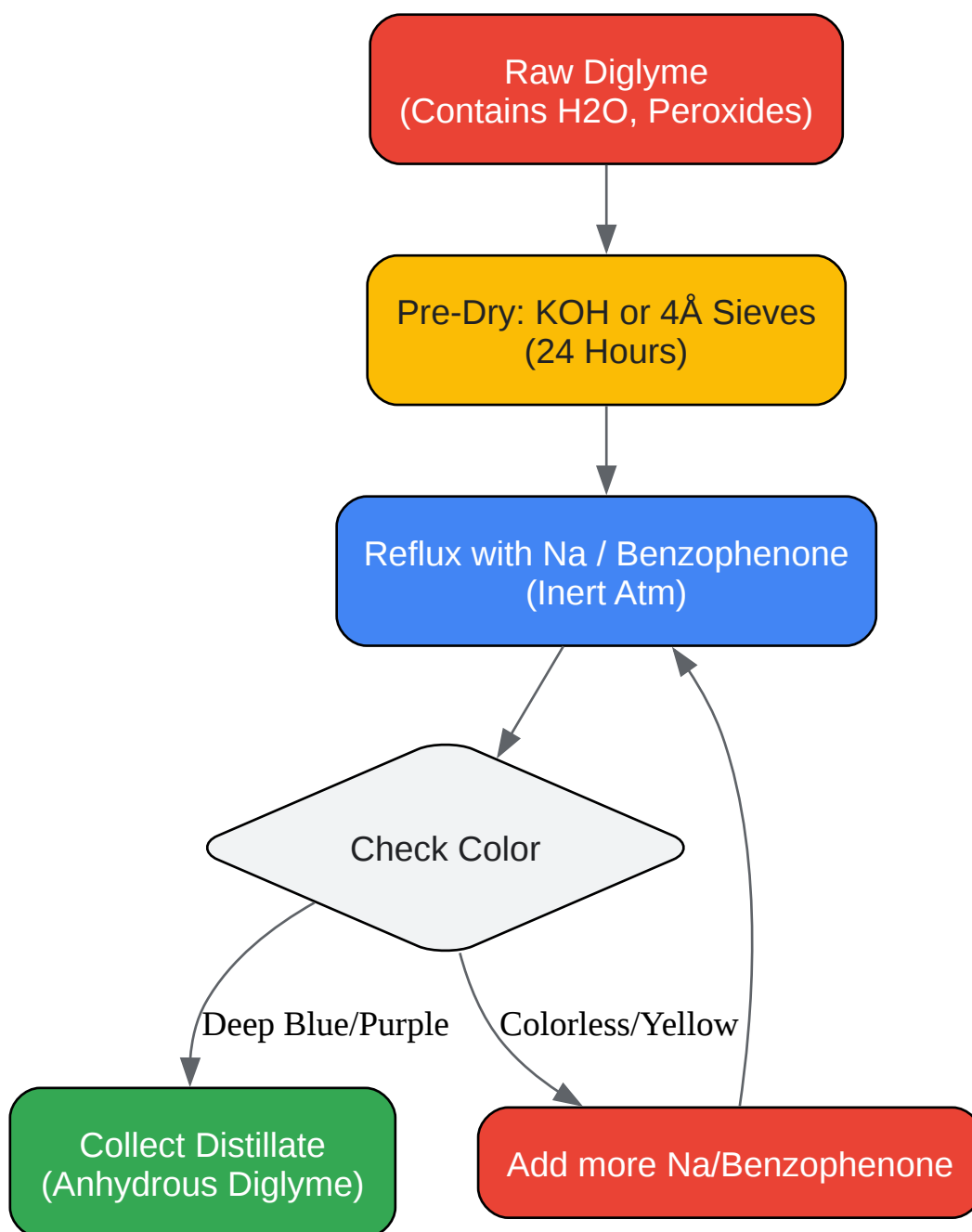
Commercial Diglyme often contains water and peroxides. For organometallic catalysis, rigorous drying is non-negotiable.[1]

Safety Warning: Distillation from sodium involves fire/explosion hazards. Perform only in a fume hood with a blast shield.

- Pre-Drying: Store Diglyme over KOH pellets or 4Å Molecular Sieves for 24 hours to remove bulk water. Decant.

- The Still Pot: Charge a round-bottom flask with the pre-dried Diglyme. Add Sodium metal (wire or chunks) and Benzophenone.
- Reflux: Heat to reflux under an inert atmosphere (Argon/Nitrogen).
- Indicator: The solution must turn deep blue/purple (ketyl radical formation).
 - No Color? Water/Oxygen is still present.[2] Add more Na/Benzophenone.
 - Green Color? Intermediate stage. Continue refluxing.
- Collection: Distill the solvent only after the blue color persists. Discard the first 10% (forerun).

Diagram 2: Purification Logic Flow



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Caption: Logic flow for generating anhydrous Diglyme via the Sodium-Benzophenone ketyl radical method.

Peroxide Management

Diglyme is a Class B Peroxide Former.

- Test: Use Quantofix® Peroxide strips or KI/Starch paper before any distillation.
- Removal: If peroxides are detected (>10 ppm), pass the solvent through a column of activated alumina or treat with CuCl prior to distillation.[1] Do not distill peroxide-laden solvents to dryness.[1]

Health, Safety, & Environment (HSE)

Researchers must treat Diglyme with extreme caution, primarily due to its reproductive toxicity.
[1][2]

- Reproductive Toxicity (Repr.[2] 1B): Diglyme is metabolized to 2-methoxyacetic acid (MAA), which is teratogenic.[1] It has been linked to fetal development issues and male fertility reduction.
 - Control: Handle strictly in a fume hood. Pregnant personnel should avoid exposure entirely. Double-gloving (Nitrile over Laminate) is recommended as Diglyme can permeate standard nitrile gloves over time.
- Flammability: Flash point is 57 °C. Ground all glassware to prevent static discharge.
- Disposal: Do not pour down the drain. Collect in non-halogenated organic waste streams.

References

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Sources

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- [2. Diethylene Glycol Dimethyl Ether \(Diglyme\) Suppliers in Mumbai, India \[shaktichemicals.org\]](#)
- [3. Diglyme | 111-96-6 \[chemicalbook.com\]](#)
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